

spectroscopic data (NMR, IR, Mass Spec) for 1,1-Undecanediol

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Compound of Interest

Compound Name: 1,1-Undecanediol

Cat. No.: B14006925

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Spectroscopic Characterization Guide: 1,1-Undecanediol^[1]

Molecular Weight: 188.31 g/mol ^{[1][2][3][4][5]}

Executive Technical Summary

1,1-Undecanediol is a geminal diol (gem-diol) formed by the hydration of Undecanal.^[1] Unlike terminal diols (e.g., 1,11-Undecanediol), **1,1-Undecanediol** exists in a dynamic equilibrium with its parent aldehyde, Undecanal, and water.^[1]

While often transient in solution, long-chain gem-diols can be isolated as solids under specific conditions or observed in aqueous media.^[1] This guide focuses on distinguishing the 1,1-diol species from the aldehyde using spectroscopic markers.

Key Analytical Challenge:

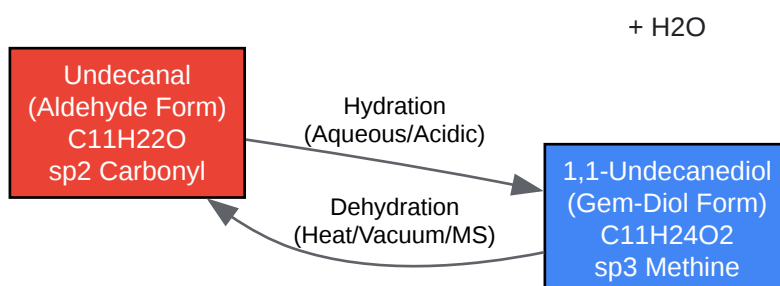
- In Anhydrous Solvents (): Equilibrium heavily favors the aldehyde (Undecanal).^[1]

- In Aqueous/Protic Solvents (, DMSO- +): The 1,1-diol population increases.[1]
- Mass Spectrometry: The molecular ion () of the diol is rarely observed due to rapid in-source dehydration ().[1]

Chemical Profile & Equilibrium[1][6]

The structural identification relies on observing the shift from the carbonyl carbon/proton to the methine center of the diol.[1]

Equilibrium Diagram (DOT Visualization)



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Figure 1: The hydration equilibrium between Undecanal and **1,1-Undecanediol**.^[1] The stability of the diol form is solvent-dependent.

Nuclear Magnetic Resonance (NMR) Spectroscopy[7]

NMR is the definitive method for quantifying the ratio of 1,1-diol to aldehyde.[\[1\]](#)

Proton NMR (¹H-NMR)

Solvent Considerations: In

, the aldehyde signal dominates.[\[1\]](#) To observe the 1,1-diol, use DMSO-

with added

or analyze the solid state if isolated.[\[1\]](#)

Signal	Undecanal (Aldehyde)	1,1- Undecanediol (Gem-Diol)	Multiplicity	Interpretation
C(1)-H	9.76 ppm	4.70 - 5.10 ppm	Triplet ()	Diagnostic Shift. The deshielded aldehyde proton moves upfield to the methine region upon hydration. [1]
-OH	N/A	5.5 - 6.5 ppm	Broad	Exchangeable protons. [1] Visible in DMSO- ; disappears in .
C(2)-H2	2.42 ppm	~1.50 ppm	Multiplet	-protons are less deshielded in the diol form compared to the aldehyde. [1]
Terminal CH3	0.88 ppm	0.88 ppm	Triplet	Unaffected by head-group equilibrium. [1]
Bulk CH2	1.2 - 1.4 ppm	1.2 - 1.4 ppm	Multiplet	Alkyl chain backbone. [1]

Protocol for Validation:

- Dissolve sample in DMSO-
[\[1\]](#)
- Acquire baseline spectrum (expect aldehyde peak at 9.76 ppm).[\[1\]](#)

- Add 10

or trace acid.[\[1\]](#)

- Observe the decrease of 9.76 ppm signal and emergence of the methine triplet at ~4.8 ppm.

Carbon NMR (¹³C-NMR)

The hybridization change from

to

causes a massive chemical shift change (>100 ppm).[\[1\]](#)

Carbon Position	Undecanal (ppm)	1,1-Undecanediol (ppm)	Note
C1 (Functional)	202.9 (C=O)	90.0 - 92.0 (C-OH)	Primary Confirmation. The carbonyl peak disappears; a hemiacetal/hydrate peak appears near 90 ppm. [1]
C2 (-CH2)	43.9	~34.0	Significant upfield shift due to loss of carbonyl anisotropy.
C3 (-CH2)	22.1	~25.0	Minor shift.
Terminal CH3	14.1	14.1	Constant.

Infrared Spectroscopy (FT-IR)

IR is useful for rapid solid-state assessment (ATR) to determine if the material is the hydrate (solid) or the aldehyde (liquid).

- **1,1-Undecanediol** (Solid/Hydrate):

- O-H Stretch: Strong, broad absorption at 3200–3400 cm^{-1} .[\[1\]](#)
- C-O Stretch: Strong bands at 1000–1100 cm^{-1} .[\[1\]](#)
- C=O Stretch: Absent or very weak (residual aldehyde) at 1720 cm^{-1} .[\[1\]](#)
- Undecanal (Liquid/Aldehyde):
 - C=O Stretch: Sharp, intense peak at 1720–1730 cm^{-1} .[\[1\]](#)
 - C-H (Aldehyde): "Fermi doublet" at 2720 and 2820 cm^{-1} (Diagnostic for aldehydes).[\[1\]](#)
 - O-H Stretch: Absent.

Mass Spectrometry (MS)[\[6\]](#)

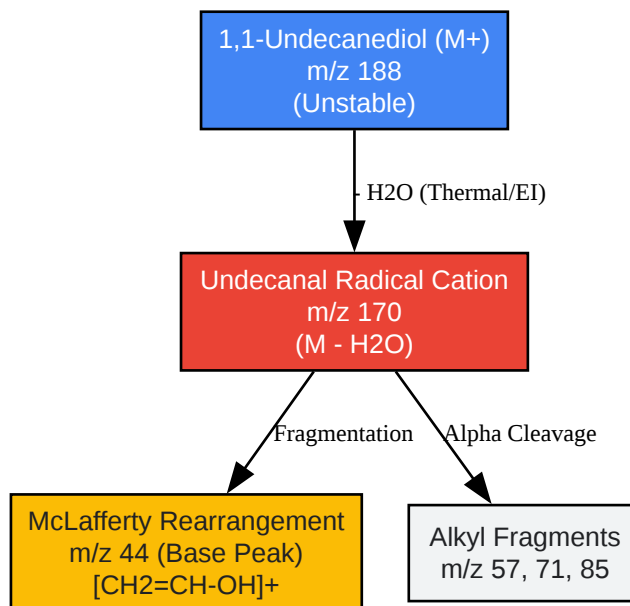
Critical Note: **1,1-Undecanediol** is thermally unstable.[\[1\]](#) Under standard Electron Ionization (EI) or even softer ionization methods, it readily dehydrates.[\[1\]](#)

Fragmentation Pathway

The mass spectrum of **1,1-Undecanediol** will almost invariably resemble Undecanal due to in-source dehydration.[\[1\]](#)

- Molecular Ion (Diol): m/z 188 (Rarely seen).[\[1\]](#)
- Observed Molecular Ion (Aldehyde): m/z 170 ([\[1\]](#))
- Base Peak: m/z 44 or 57 (typical alkane/aldehyde fragments).[\[1\]](#)
- Diagnostic Loss:
(Water) and
([\[1\]](#))

MS Fragmentation Logic (DOT Visualization)



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Figure 2: Mass spectrometry fragmentation logic.[1] The 1,1-diol dehydrates to the aldehyde m/z 170, which then fragments via McLafferty rearrangement.[1]

Experimental Protocols

Protocol A: Distinguishing 1,1-Diol from 1,11-Diol

Note: 1,11-Undecanediol (CAS 765-04-8) is a stable terminal diol and a common isomer.[1]

- Run

-NMR in

:

- 1,11-Undecanediol: Shows a triplet at ~ 3.6 ppm ($-OH$) integrating for 4 protons.[1] No aldehyde peak.[1]
- **1,1-Undecanediol**: Shows an aldehyde peak at 9.76 ppm (due to dehydration in) or a methine triplet at ~ 4.8 ppm (if stable).[1]

- Solubility Test:
 - 1,11-Undecanediol is a stable solid (MP ~62°C).[1]
 - **1,1-Undecanediol** (hydrate) is often a waxy solid that melts/reverts to liquid aldehyde (MP ~20-30°C) upon gentle heating.

Protocol B: Stabilization for Analysis

To capture the 1,1-diol spectrum:

- Solvent: Use DMSO-

or Acetone-

containing 10%

.[1]
- Temperature: Cool the probe to 0°C or -10°C to slow the exchange rate and favor the hydrate form.
- Acquisition: Acquire data immediately after sample preparation.

References

- National Institute of Standards and Technology (NIST).Undecanal Mass Spectrum & IR Data.
[1] NIST Chemistry WebBook, SRD 69.[1][6]
 - Source: [Link][1]
- PubChem.Undecanal (Compound CID 8186) - Spectral Information.[1] National Library of Medicine.[1]
 - Source: [Link][1]
- PubChem.**1,1-Undecanediol** (Compound CID 20365905).[1][3] National Library of Medicine.
[1]
 - Source: [Link][1]

- Guthrie, J. P. (2002).[1] Hydration of Carbonyl Compounds.[1] Canadian Journal of Chemistry.[1] (Providing mechanistic grounding for equilibrium constants of aldehyde hydration).

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Sources

- 1. Undecanal | C₁₁H₂₂O | CID 8186 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 1,1-Undecanediol | C₁₁H₂₄O₂ | CID 20365905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,11-Undecanediol (CAS 765-04-8) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 5. H11.4 | Sigma-Aldrich [sigmaaldrich.com]
- 6. Undecanal [webbook.nist.gov]
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